

Technical Guide: 2-(Carbamimidoylthio)ethanesulfonic Acid

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Compound of Interest

Compound Name: 2-(Carbamimidoylthio)ethanesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on **2-(Carbamimidoylthio)ethanesulfonic acid**, a compound identified as a known impurity of the uroprotective agent Mesna. While extensive biological and experimental data for this specific molecule are limited in publicly accessible literature, this document consolidates its chemical identity, properties, and contextual relevance within the broader field of thiol-containing compounds used in pharmacology.

Chemical Identity and Properties

2-(Carbamimidoylthio)ethanesulfonic acid is a sulfur-containing organic compound. Its chemical information is summarized below.

Property	Value	Citation(s)
CAS Number	25985-57-3	[1][2][3]
Molecular Formula	C ₃ H ₈ N ₂ O ₃ S ₂	[1][2][3]
Molecular Weight	184.24 g/mol	[1][3]
IUPAC Name	2-((carbamimidoylsulfanyl)ethane sulfonic acid	[1]
Synonyms	2-S-Thiuronium ethanesulfonate, Mesna Impurity A, 2- (Amidinothio)ethanesulfonic acid, 2-(2- Sulfoethyl)pseudourea	[1]
Physical Appearance	White to Off-White Solid	
Melting Point	209-270 °C	[2]

Biological Activity and Significance

Publicly available research on the specific biological activity of **2-(Carbamimidoylthio)ethanesulfonic acid** is scarce. It is most frequently referenced as "Mesna Impurity A," indicating its relevance in the quality control and analysis of the drug Mesna. Mesna is a cytoprotective agent used to prevent hemorrhagic cystitis induced by the chemotherapeutic agents cyclophosphamide and ifosfamide. The cytoprotective effects of Mesna and other aminothiols are generally attributed to their ability to scavenge reactive oxygen species and detoxify harmful metabolites of chemotherapeutic drugs.

Given the structural similarity to other pharmacologically active thiols, a hypothetical mechanism of action for a compound like **2-(Carbamimidoylthio)ethanesulfonic acid**, if it were to exhibit cytoprotective properties, could involve the modulation of cellular redox balance and protection against oxidative stress-induced damage.

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **2-(Carbamimidoylthio)ethanesulfonic acid** are not readily available in peer-reviewed literature. However, a general synthetic approach for related 2-aminoethanesulfonamides involves the reaction of a suitable sulfonyl chloride with an amine. A representative, generalized workflow is described below.

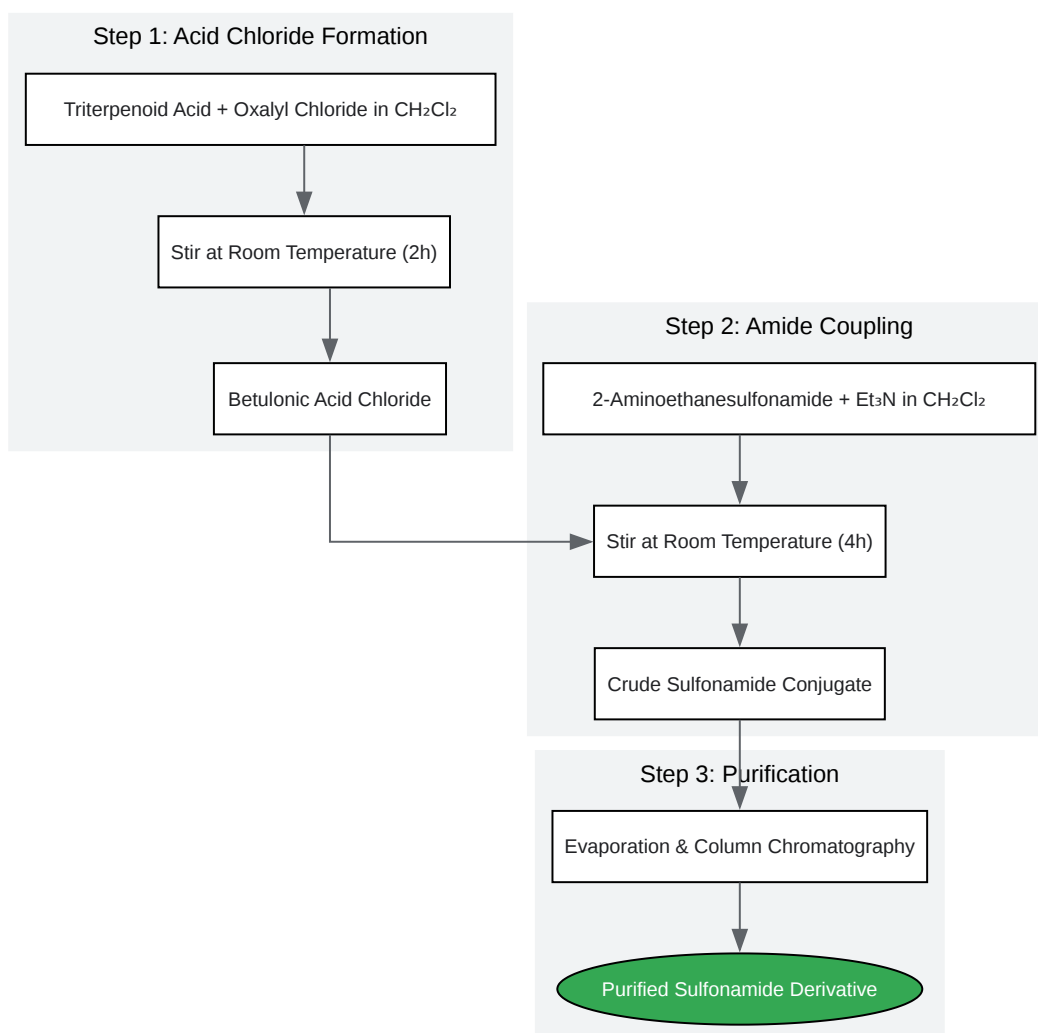
General Synthesis of a Sulfonamide Derivative (Illustrative Example):

- **Activation of Carboxylic Acid:** A triterpenoid acid is treated with oxalyl chloride in an anhydrous solvent like dichloromethane (CH_2Cl_2) to form the corresponding acid chloride. The reaction is typically stirred for several hours at room temperature.
- **Reaction with Sulfonamide:** The resulting acid chloride is then reacted with the desired 2-aminoethanesulfonamide in the presence of a base, such as triethylamine (Et_3N), in an anhydrous solvent.
- **Workup and Purification:** The reaction mixture is stirred for several hours and then subjected to an aqueous workup to remove excess reagents and byproducts. The organic layer is separated, dried, and the solvent is evaporated.
- **Chromatography:** The crude product is purified by column chromatography on silica gel using an appropriate solvent system (e.g., hexane-ethyl acetate mixtures) to yield the final sulfonamide conjugate.

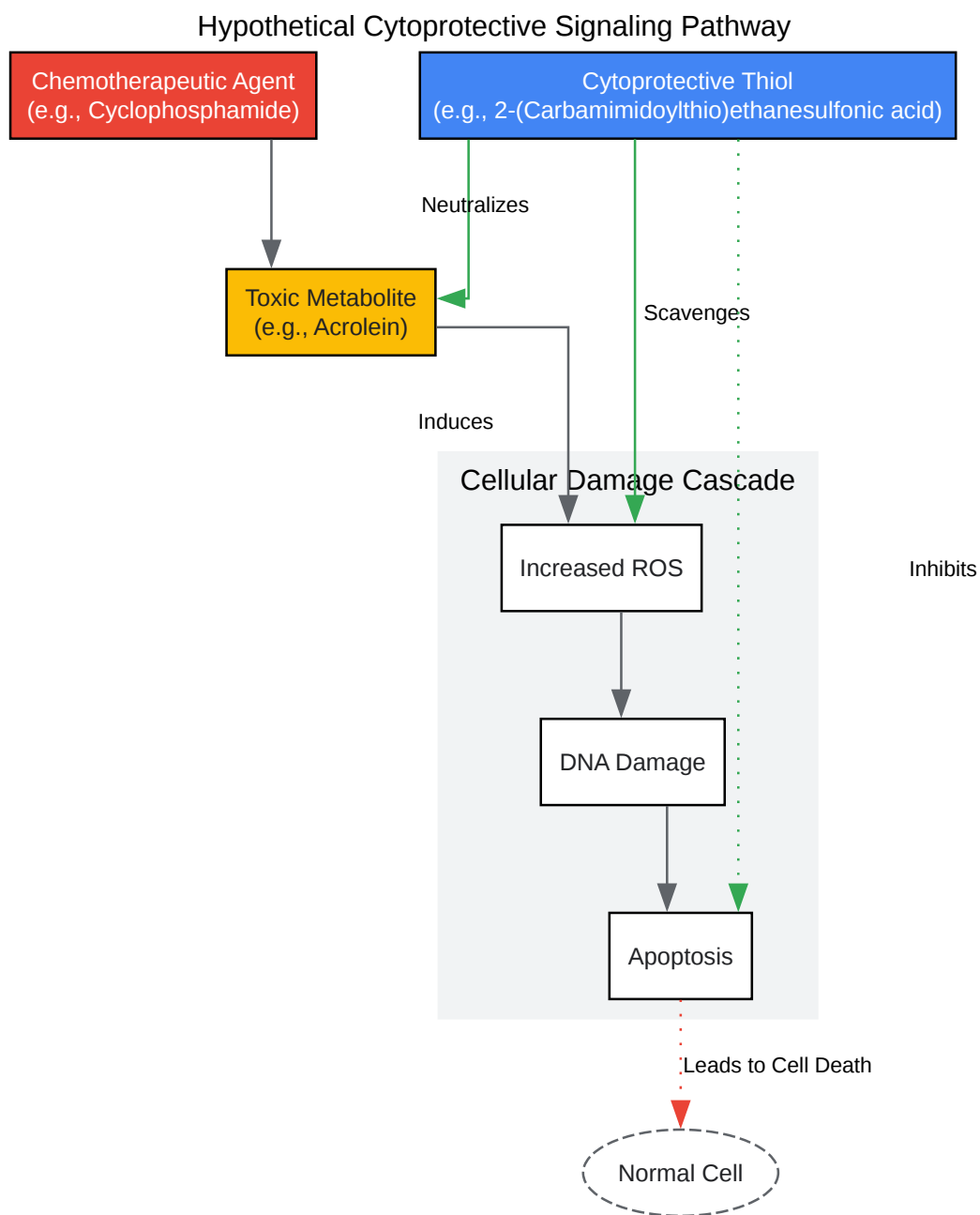
Visualizations

The following diagrams illustrate a generalized experimental workflow and a hypothetical signaling pathway relevant to cytoprotective aminothiols.

Generalized Experimental Workflow for Sulfonamide Synthesis

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Caption: Generalized workflow for the synthesis of a sulfonamide derivative.



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References

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